

6-Bromo-2-methylnicotinaldehyde CAS number and properties

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Compound of Interest

Compound Name: 6-Bromo-2-methylnicotinaldehyde

Cat. No.: B1529668

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An In-depth Technical Guide to **6-Bromo-2-methylnicotinaldehyde**: Synthesis, Properties, and Applications

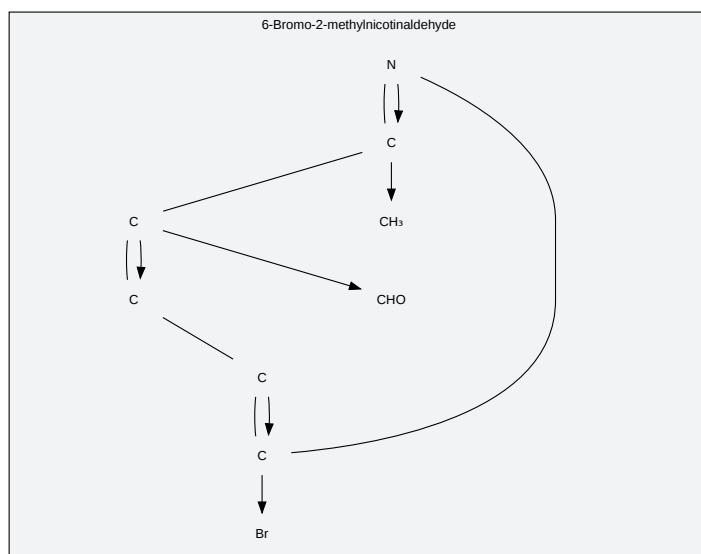
Abstract

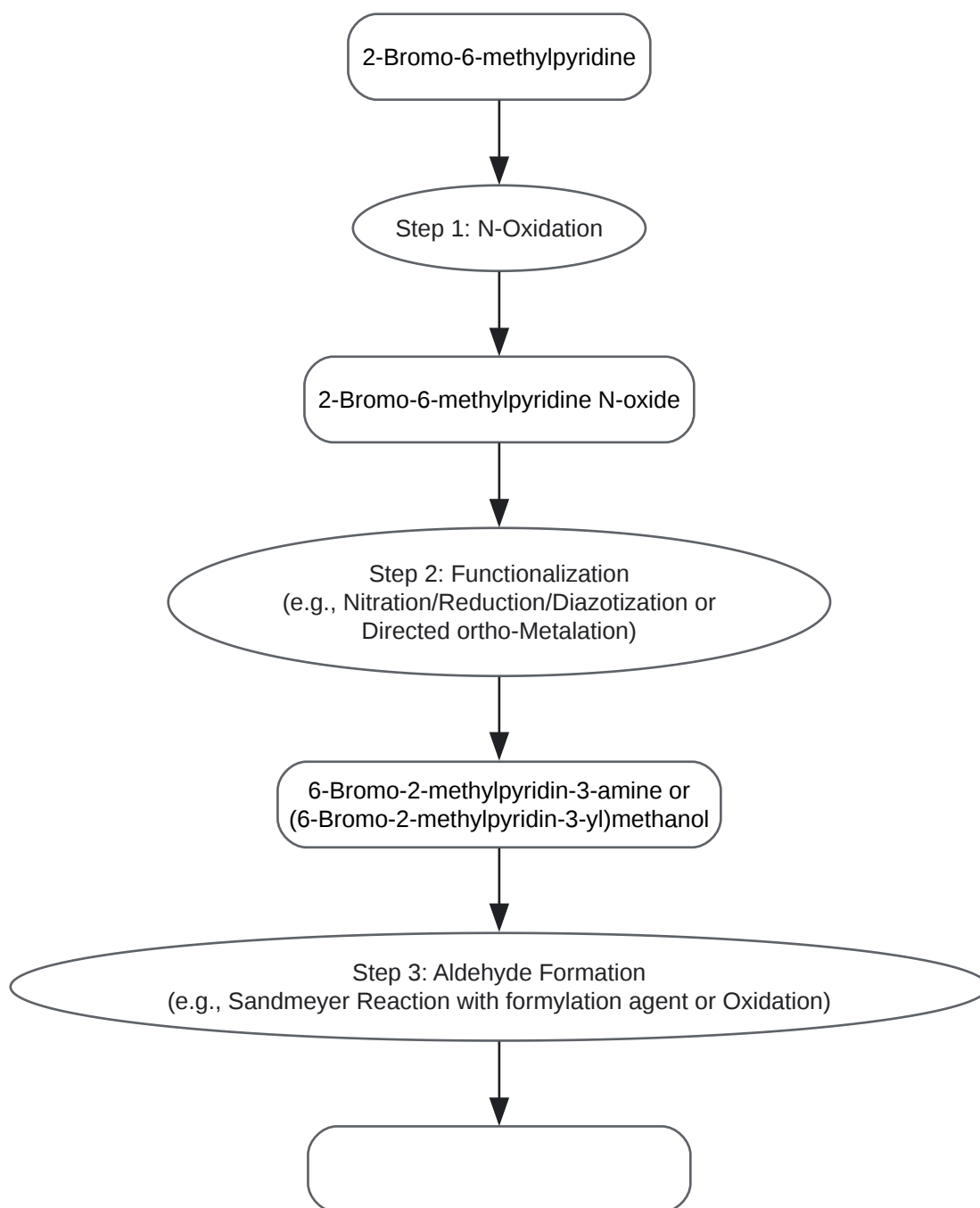
6-Bromo-2-methylnicotinaldehyde (CAS No. 926293-55-2) is a substituted pyridine derivative that serves as a highly versatile and valuable building block in synthetic and medicinal chemistry. Its trifunctional nature, featuring a bromine atom amenable to cross-coupling reactions, a reactive aldehyde for derivatization, and a methyl group on the pyridine core, provides multiple strategic points for molecular elaboration. This guide offers a comprehensive technical overview for researchers and drug development professionals, detailing the compound's properties, proposing a logical synthetic strategy, exploring its vast applications in drug discovery, outlining its predicted spectroscopic signature, and providing critical safety and handling protocols based on data from analogous structures.

Chemical Identity and Core Properties

6-Bromo-2-methylnicotinaldehyde is identified by the CAS number 926293-55-2.^[1] The core structure consists of a pyridine ring with a carbaldehyde group at the 3-position (nicotinaldehyde), a methyl group at the 2-position, and a bromine atom at the 6-position. This specific arrangement of functional groups makes it a pivotal intermediate for constructing complex molecular architectures.

Molecular Structure





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References

- 1. 6-Bromo-2-methylnicotinaldehyde - CAS:926293-55-2 - Sunway Pharm Ltd [3wpharm.com]
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